

Gas-Phase Kinetics of Methyl Azide Pyrolysis: A Technical Guide

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Compound of Interest

Compound Name:	Methyl azide
CAS No.:	624-90-8
Cat. No.:	B8796563

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Introduction

Methyl azide (CH_3N_3) is the simplest organic azide and serves as a prototypical molecule for understanding the thermal decomposition of this important class of compounds. The gas-phase pyrolysis of **methyl azide** is a fundamental process in chemical kinetics, with implications for combustion chemistry, atmospheric science, and the synthesis of nitrogen-containing compounds. This technical guide provides a comprehensive overview of the core principles of **methyl azide** pyrolysis, focusing on the kinetic data, experimental methodologies, and reaction pathways.

Quantitative Kinetic Data

The thermal decomposition of **methyl azide** in the gas phase is predominantly a unimolecular process, yielding nitrogen gas and the highly reactive methylnitrene intermediate. The kinetics of this process have been determined both experimentally and through theoretical calculations.

Experimental Unimolecular Rate Constants

The seminal experimental work on the static pyrolysis of **methyl azide** was conducted by O'Dell and Darwent. Their findings are summarized in the table below. The reaction was found to be homogeneous and follows first-order kinetics[1][2].



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Table 1: Experimentally determined first-order rate constants for the unimolecular decomposition of **methyl azide** at various temperatures.

Arrhenius Parameters

From the temperature dependence of the rate constant, the Arrhenius parameters have been determined. These parameters are crucial for predicting the reaction rate at different temperatures.



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Table 2: Experimental and theoretical Arrhenius parameters for the gas-phase pyrolysis of **methyl azide**.

The experimental Arrhenius equation is given by: $k(T) = 2.85 \times 10^{14} \exp(-40500 / RT) \text{ s}^{-1}$ [1][2]

A theoretically derived rate expression is: $k(T) = 2.69 \times 10^9 * T^{1.405} * \exp(-39000 / RT) \text{ s}^{-1}$

Reaction Mechanism and Pathways

The pyrolysis of **methyl azide** is initiated by the unimolecular elimination of molecular nitrogen to form methylnitrene. This highly reactive intermediate can exist in either a singlet or triplet state and rapidly undergoes subsequent reactions.

Primary Decomposition

The primary step in the pyrolysis is the formation of methylnitrene and dinitrogen:



Theoretical studies suggest that the energy barrier for this initial N₂ extrusion is approximately 41 kcal/mol.

Secondary Reactions of Methylnitrene

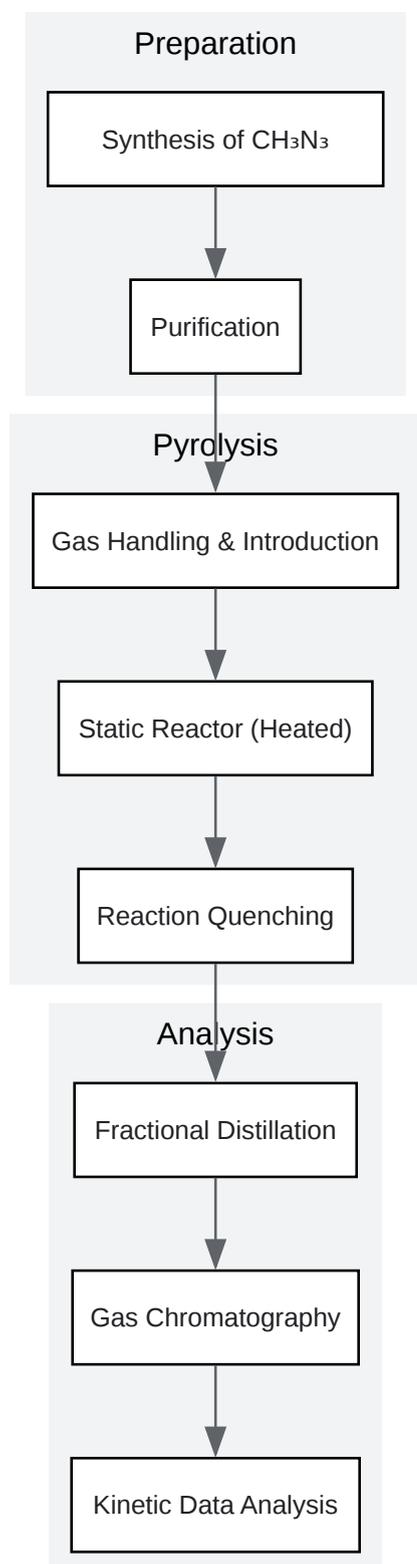
The methylnitrene intermediate is short-lived and undergoes further reactions, primarily isomerization to methyleneimine (CH₂=NH). Methyleneimine can then undergo chemically activated decomposition to form hydrogen cyanide (HCN) and molecular hydrogen (H₂).



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References

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